

Application Note: Formulation Strategies for N,N-Diisopropyl-p-toluamide

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Compound of Interest

Compound Name: *N,N-Diisopropyl-p-toluamide*

CAS No.: 6937-52-6

Cat. No.: B1582525

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Executive Summary & Molecule Profile

This guide details the formulation protocols for **N,N-Diisopropyl-p-toluamide**, a structural analog of the gold-standard repellent N,N-Diethyl-m-toluamide (DEET). While DEET is widely effective, its formulation is plagued by high skin permeation (toxicity concerns) and plasticizing effects on synthetic fabrics.

The substitution of ethyl groups with bulky isopropyl groups and the shift to the para-position (vs. meta) in this specific analyte is expected to increase lipophilicity ($\text{LogP} > 2.2$) and steric hindrance. This theoretically reduces hydrolysis rates and skin permeation flux but poses challenges in solubility and crystallization.

Formulation Objectives:

- **Maximize Surface Retention:** Prevent transdermal absorption to reduce systemic toxicity.
- **Controlled Volatility:** Extend protection time beyond the standard 4-6 hours.
- **Material Compatibility:** Mitigate the solvent damage to plastics common with toluamides.

Pre-Formulation Characterization

Before compounding, the physicochemical profile of the novel analog must be established relative to standard DEET.

Theoretical Property Screen

Property	Standard DEET (Reference)	N,N-Diisopropyl-p- toluamide (Target)	Formulation Impact
LogP (Lipophilicity)	~2.02	Est. 2.8 - 3.2	Requires higher surfactant HLB or oil-phase load.
Physical State (RT)	Liquid	Likely Solid/Semi-solid	May require heating during oil-phase processing.
Water Solubility	< 1.0 g/L	Negligible	Cannot be formulated as a purely aqueous solution.
Steric Bulk	Moderate	High	Slower evaporation rate; potentially longer protection.

Compatibility Stress Testing (Protocol)

Objective: Determine if the analog retains the plasticizing aggressiveness of DEET.

- Substrates: Polycarbonate (PC), Spandex, Rayon, Painted surfaces.
- Method: Apply 100 μ L of neat analyte to substrate. Incubate at 30°C for 24h.
- Observation: Check for crazing, softening, or discoloration.
 - Note: If aggressive, Microencapsulation (Protocol B) is mandatory.

Formulation Strategy 1: High-Retention O/W Emulsion (Lotion)

Rationale: An Oil-in-Water (O/W) emulsion traps the lipophilic repellent in the internal phase. By using solid lipid nanoparticles (SLNs) or high-viscosity polymers, we reduce the diffusion of the active ingredient into the skin while allowing evaporation off the skin.

Materials

- Active: **N,N-Diisopropyl-p-toluamide** (10-20% w/w).
- Oil Phase: Isopropyl Myristate (IPM) or Cetostearyl Alcohol (Solvent/Emollient).
- Emulsifiers: Polysorbate 80 (Tween 80) & Sorbitan Monooleate (Span 80). Target HLB: 10–12.
- Thickener: Xanthan Gum or Carbomer 940 (to prevent coalescence).
- Preservative: Phenoxyethanol (0.5%).

Manufacturing Protocol

Step 1: Oil Phase Preparation

- Weigh **N,N-Diisopropyl-p-toluamide**.
- If solid, heat to 5°C above melting point.
- Dissolve in Isopropyl Myristate (Ratio 1:1) to ensure homogeneity.
- Add Span 80 (Lipophilic surfactant). Maintain at 60°C.

Step 2: Aqueous Phase Preparation

- Disperse Xanthan Gum (0.5%) in deionized water at 60°C.
- Add Tween 80 (Hydrophilic surfactant).
- Mix at 500 RPM until fully hydrated.

Step 3: Emulsification (High Shear)

- Slowly add Oil Phase to Aqueous Phase while homogenizing.
- Shear Rate: 3,000 - 5,000 RPM (Ultra-Turrax or Silverson).
- Duration: 5 minutes.
- Cooling: Reduce speed to 500 RPM and cool to 30°C.

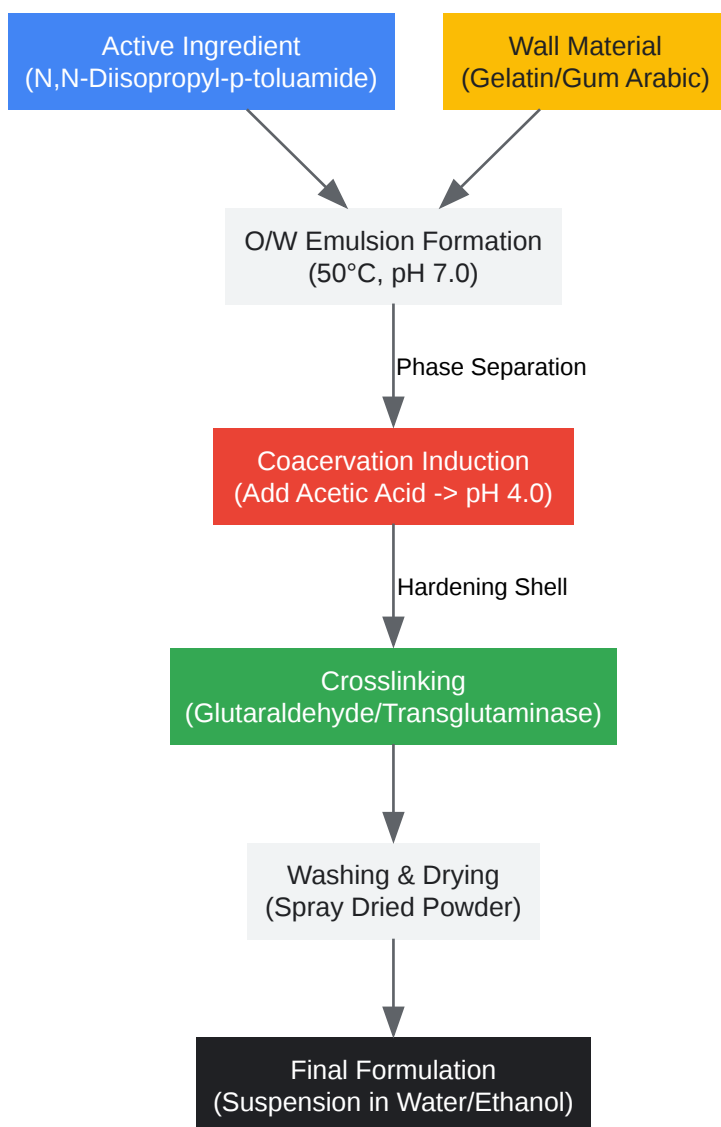
Step 4: Finishing

- Add Phenoxyethanol.
- Adjust pH to 5.5–6.5 (skin neutral) using Citric Acid.

Formulation Strategy 2: Polymeric Microencapsulation (Spray)

Rationale: Encapsulation is the superior strategy for this analog. It creates a physical barrier between the repellent and the skin/plastics, releasing the active only via slow diffusion or friction (rubbing).

Workflow Diagram (Graphviz)



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Caption: Complex Coacervation workflow for encapsulating toluamide analogs to reduce skin absorption and volatility.

Detailed Protocol (Complex Coacervation)

- Colloid Preparation: Dissolve Gelatin (Type A) and Gum Arabic in water (1:1 ratio) at 50°C.
- Dispersion: Add **N,N-Diisopropyl-p-toluamide** to the colloid solution. Emulsify to achieve droplet size 10–50 µm.

- **Coacervation:** Adjust pH to 4.0–4.5 using 10% Acetic Acid. This induces charge neutralization between Gelatin (+) and Gum Arabic (-), causing the polymer to deposit around the oil droplets.
- **Cooling:** Rapidly cool to 5°C to gel the polymer shell.
- **Crosslinking:** Add Glutaraldehyde (25% solution) dropwise. Stir for 4 hours to harden the shell (irreversible crosslinking).
- **Purification:** Centrifuge and wash with water to remove unencapsulated repellent and excess crosslinker.
- **Re-suspension:** Disperse microcapsules in a hydro-alcoholic base for spray application.

Analytical Validation & Safety Protocols

Trustworthiness in repellent development relies on proving the active stays on the skin, not in it.

In Vitro Permeation Test (IVPT) - Franz Diffusion Cell

This is the critical "Go/No-Go" safety test.

- **Membrane:** Synthetic Stratum Corneum (Strat-M®) or dermatomed porcine skin.
- **Donor Chamber:** 200 µL of Formulation.
- **Receptor Fluid:** PBS + 5% Ethanol (to maintain sink conditions for lipophilic analytes).
- **Sampling:** Draw 500 µL at 1, 2, 4, 8, 12, and 24 hours.
- **Analysis:** HPLC-UV (230 nm) or LC-MS/MS.
- **Acceptance Criteria:** Cumulative permeation < 5% of applied dose after 24h.

HPLC Method for N,N-Diisopropyl-p-toluamide

- **Column:** C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5 µm).
- **Mobile Phase:** Acetonitrile : Water (60:40 v/v).

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 230 nm.
- Retention Time: Expect shift relative to DEET (approx.[\[1\]](#) 1.5x longer retention due to increased hydrophobicity).

Efficacy Testing (In Vitro Evaporation)

Since bio-assays require ethical approval, use gravimetric evaporation as a proxy for duration.

- Apply 10 mg/cm² to a glass plate (35°C surface temp).
- Weigh plate hourly.
- Target: < 50% mass loss at 6 hours (indicates extended release compared to neat ethanol solutions).

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